

# Application Notes and Protocols for AGN-201904Z in Cell Culture Experiments

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## Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B15572082

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## Introduction

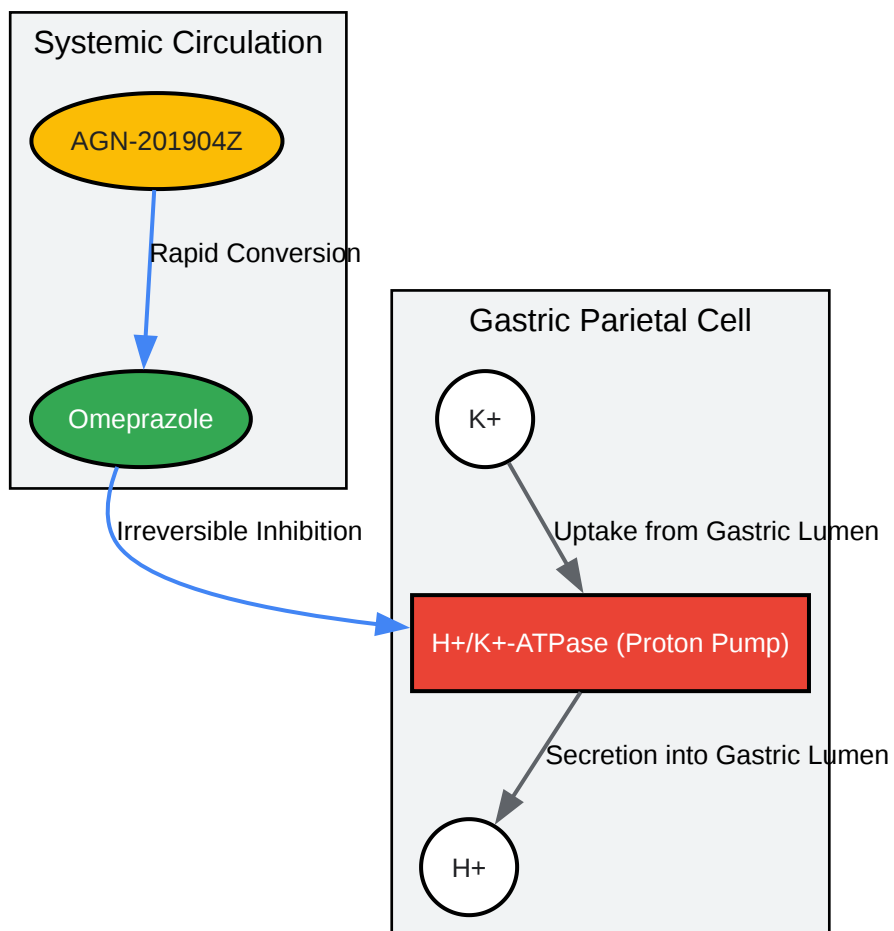
**AGN-201904Z** is identified as a slowly absorbed, acid-stable pro-drug of omeprazole, which functions as a proton pump inhibitor (PPI).[1][2] In the systemic circulation, **AGN-201904Z** is rapidly converted to its active form, omeprazole.[1][2] Its primary mechanism of action is the inhibition of the H<sup>+</sup>/K<sup>+</sup>-ATPase (proton pump) in gastric parietal cells, leading to a reduction in gastric acid secretion.[1] While its principal application is in gastroenterology, its effects on cellular processes can be studied in various in vitro cell culture models.

These application notes provide a comprehensive guide for the preparation and use of **AGN-201904Z** in cell culture experiments, ensuring reproducible and reliable results.

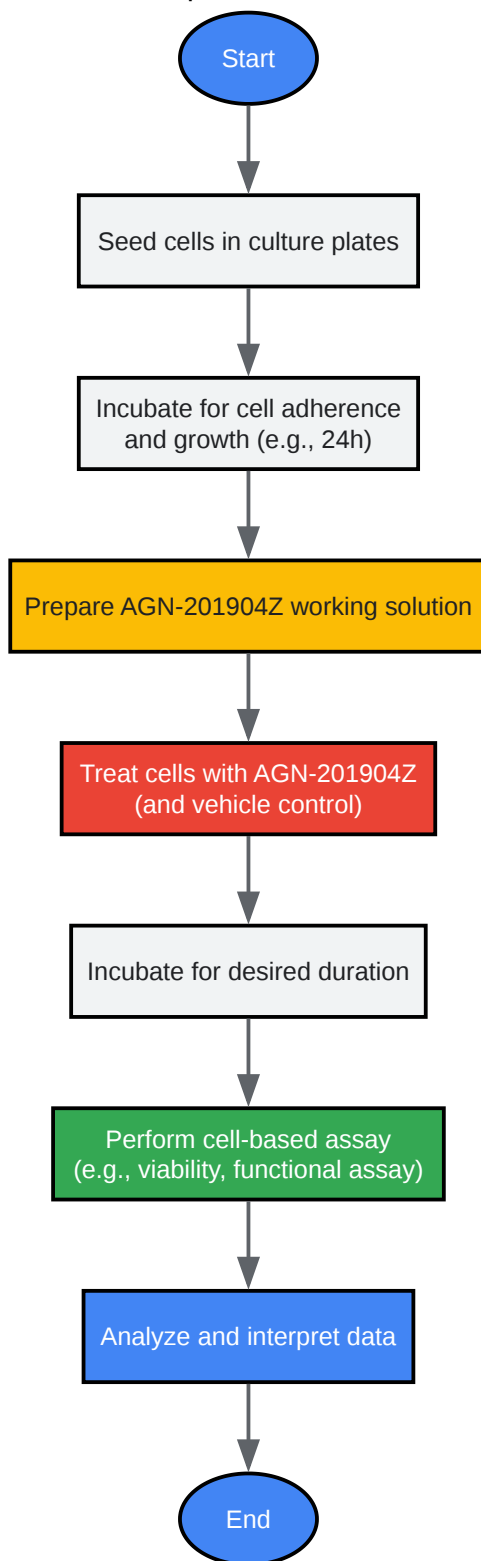
## Mechanism of Action: Proton Pump Inhibition

**AGN-201904Z**, as a pro-drug of omeprazole, ultimately targets the proton pump in the secretory canaliculi of gastric parietal cells. The active form of omeprazole forms a covalent disulfide bond with cysteine residues on the H<sup>+</sup>/K<sup>+</sup>-ATPase, leading to its irreversible inhibition. This action blocks the final step in gastric acid secretion.

## Mechanism of Action of AGN-201904Z (as Omeprazole)



## General Experimental Workflow

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## References

- 1. Predictable prolonged suppression of gastric acidity with a novel proton pump inhibitor, AGN 201904-Z - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. AGN-201904Z | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AGN-201904Z in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572082#how-to-prepare-agn-201904z-for-cell-culture-experiments]

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